

(5-Chloro-2-methylphenyl)methanol CAS number 58966-29-3 properties

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Compound of Interest

Compound Name:	(5-Chloro-2-methylphenyl)methanol
Cat. No.:	B2747888

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An In-depth Technical Guide to **(5-Chloro-2-methylphenyl)methanol** (CAS: 58966-29-3)

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the chemical intermediate **(5-Chloro-2-methylphenyl)methanol**. It delves into its core properties, synthesis, applications, analytical profile, and safety protocols, providing a holistic understanding of this versatile compound.

Introduction and Strategic Importance

(5-Chloro-2-methylphenyl)methanol, also identified as 5-chloro-2-methylbenzyl alcohol, is an organic compound with the chemical formula C_8H_9ClO .^{[1][2]} It belongs to the class of substituted benzyl alcohols, featuring a benzene ring substituted with a chloro group, a methyl group, and a hydroxymethyl group. This molecule serves as a crucial building block and intermediate in the synthesis of a wide array of more complex molecules.^[1] Its strategic importance is most pronounced in the pharmaceutical and agrochemical industries, where it functions as a precursor for active pharmaceutical ingredients (APIs) and pesticides.^[1] The specific arrangement of its functional groups allows for diverse chemical modifications, making it a valuable component in the organic chemist's toolbox for creating novel compounds with desired biological activities.^[1]

Physicochemical and Computed Properties

A clear understanding of the physicochemical properties of **(5-Chloro-2-methylphenyl)methanol** is fundamental for its application in synthesis and process development. The properties are summarized in the table below.

Property	Value	Source
CAS Number	58966-29-3	[2]
Molecular Formula	C ₈ H ₉ ClO	[1] [2]
Molecular Weight	156.61 g/mol	[1] [2]
Synonyms	5-chloro-2-methylbenzyl alcohol, (5-Chloro-2-methyl-phenyl)-methanol, 3-Chloro-6-methylbenzyl alcohol	[2] [3]
Appearance	Solid	[3]
Purity	Typically ≥98%	[3]
Topological Polar Surface Area	20.2 Å ²	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	1	[2]
Rotatable Bond Count	1	[2]
Canonical SMILES	CC1=C(C=C(C=C1)Cl)CO	[2]
InChI Key	CLISNAPODOSINO-UHFFFAOYSA-N	[2] [3]

Synthesis and Reactivity

(5-Chloro-2-methylphenyl)methanol is typically synthesized via the reduction of its corresponding aldehyde, 5-Chloro-2-methylbenzaldehyde (CAS 58966-34-0). This

transformation is a standard procedure in organic chemistry, often employing reducing agents like sodium borohydride (NaBH_4) in an alcoholic solvent.

Synthetic Pathway Overview



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Caption: Synthesis of **(5-Chloro-2-methylphenyl)methanol**.

Experimental Protocol: Reduction of 5-Chloro-2-methylbenzaldehyde

- **Dissolution:** Dissolve 5-Chloro-2-methylbenzaldehyde in a suitable alcohol solvent, such as methanol or ethanol, in a round-bottom flask equipped with a magnetic stirrer.
- **Cooling:** Place the flask in an ice bath to cool the solution to 0-5 °C. This is crucial to control the exothermic reaction.
- **Addition of Reducing Agent:** Slowly add sodium borohydride (NaBH_4) portion-wise to the stirred solution. The slow addition prevents a rapid, uncontrolled reaction.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. Monitor the progress using Thin Layer Chromatography (TLC) until the starting aldehyde spot is no longer visible.
- **Quenching:** Carefully quench the reaction by the slow addition of water or dilute hydrochloric acid to neutralize any excess NaBH_4 .
- **Extraction:** Extract the product into an organic solvent like ethyl acetate. Wash the organic layer with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.

- Purification: Purify the crude **(5-Chloro-2-methylphenyl)methanol** by column chromatography or recrystallization to obtain the final product with high purity.

Key Applications in Research and Development

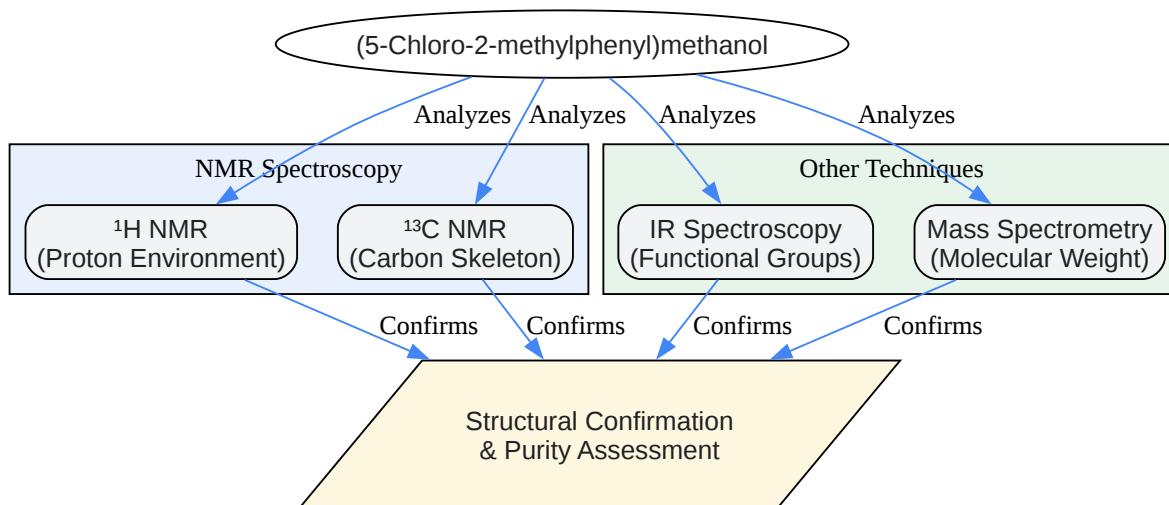
The utility of **(5-Chloro-2-methylphenyl)methanol** stems from its ability to act as a versatile intermediate.

- Pharmaceutical Synthesis: It is a key intermediate in the synthesis of various pharmaceuticals.^[1] The chloro and methyl substituents on the phenyl ring can influence the molecule's steric and electronic properties, which in turn can affect its binding affinity to biological targets.^[4] Medicinal chemists utilize this scaffold to build more complex molecules for developing new drugs.^[1]
- Agrochemical Production: In the agrochemical sector, it serves as a precursor for creating compounds used in pesticides and other agricultural chemicals, contributing to crop protection.^[1]
- Asymmetric Synthesis: The compound can be employed as a chiral auxiliary in asymmetric synthesis. This is vital for producing enantiomerically pure compounds, a critical requirement for many modern pharmaceuticals where only one enantiomer exhibits the desired therapeutic effect.^[1]
- Antimicrobial Agent: **(5-Chloro-2-methylphenyl)methanol** has been recognized for its potential as an antimicrobial agent, making it a candidate for use in disinfectants and preservatives.^[1]

Analytical and Spectroscopic Profile

Structural elucidation and purity assessment are critical. While specific experimental spectra for this compound are not widely published, a predicted profile based on its structure provides valuable guidance.

Spectroscopic Analysis Workflow

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Caption: Logical flow for spectroscopic structural analysis.

Predicted ^1H NMR Data (300 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 7.25	d	1H	Ar-H (meta to - CH_2OH)
~ 7.15	dd	1H	Ar-H (ortho to -Cl)
~ 7.10	d	1H	Ar-H (ortho to - CH_3)
~ 4.60	s	2H	- CH_2OH
~ 2.30	s	3H	- CH_3
~ 1.60	br s	1H	-OH

Predicted ^{13}C NMR Data (75 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~ 138.5	Ar-C (-CH ₃)
~ 137.0	Ar-C (-CH ₂ OH)
~ 133.0	Ar-C (-Cl)
~ 130.5	Ar-CH
~ 129.0	Ar-CH
~ 126.5	Ar-CH
~ 63.0	-CH ₂ OH
~ 19.0	-CH ₃

Predicted IR Spectroscopy Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400-3200	Strong, Broad	O-H stretch (alcohol)
3100-3000	Medium	Aromatic C-H stretch
2950-2850	Medium	Aliphatic C-H stretch
1600, 1480	Medium-Weak	Aromatic C=C stretch
1050-1000	Strong	C-O stretch (primary alcohol)
850-750	Strong	C-Cl stretch

Safety, Handling, and Storage

While a specific, comprehensive safety data sheet (SDS) for **(5-Chloro-2-methylphenyl)methanol** is not readily available in public databases, data from structurally analogous compounds, such as (5-Bromo-2-methylphenyl)methanol, can be used to infer potential hazards.^[5]

GHS Hazard Classification (Inferred)

Hazard Class	Category	Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation

Source: Inferred from data for (5-Bromo-2-methylphenyl)methanol.[5]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[6][7]
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[6][7]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat. Wash hands thoroughly after handling.[6][7]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[6]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.[8]

Fire and Disposal

- Fire Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.[6]

Conclusion

(5-Chloro-2-methylphenyl)methanol (CAS: 58966-29-3) is a valuable and versatile chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. Its well-defined physicochemical properties, straightforward synthesis, and diverse reactivity make it an essential building block for the creation of complex, high-value molecules. A thorough understanding of its analytical profile and adherence to strict safety protocols are paramount for its effective and safe utilization in a research and development setting.

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